

# Solubility of AIBN in common organic solvents

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## Compound of Interest

Compound Name: 2,2'-Azobis(2-methylpropionitrile)

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An In-depth Technical Guide on the Solubility of AIBN in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Azobisisobutyronitrile (AIBN) is a widely utilized radical initiator in the synthesis of polymers and in other free-radical reactions.[1][2] Its efficacy is often dependent on its solubility in the reaction medium. This technical guide provides a comprehensive overview of the solubility of AIBN in a range of common organic solvents, presenting both qualitative and quantitative data. The information herein is intended to assist researchers, scientists, and professionals in drug development in selecting appropriate solvent systems for processes involving AIBN.

AIBN is a white crystalline powder that is generally soluble in many organic solvents and vinyl monomers, while it is insoluble in water.[1][3][4][5][6][7][8][9][10][11] It is known to be freely soluble in acetone and soluble in methanol and toluene.[3] Its solubility in ethanol is described as sparing.[3]

## Quantitative Solubility Data

The solubility of AIBN is influenced by the solvent and the temperature. The following tables summarize the quantitative solubility data of AIBN in various common organic solvents.

Table 1: Solubility of AIBN at Room Temperature

Solvent	Solubility (wt%)
Toluene	7.0[12]
Methanol	7.5[12]
Ethyl Acetate	14.0[12]
Ethanol	2.7[12]
DMF	20.5[12]
DMSO	6.5[12]
Acetone	29[12]
Chloroform	25[12]

Table 2: Solubility of AIBN in Various Solvents ( g/100g Solvent)

Solvent	Solubility ( g/100g )
Methanol	6.1
Acetone	28
Benzene	10
Toluene	4.6
Xylene	2.1
n-Hexane	0.1
DMF	7.2
DMSO	19.8
Styrene	5.7
MMA	7.3
Water	<0.1

Note: The temperature for the data in Table 2 was not specified but is likely at or around room temperature.

Table 3: Temperature-Dependent Solubility of AIBN in Alcohols

Solvent	Temperature (°C)	Solubility ( g/100 mL)
Methanol	0	1.8[13]
	20	4.96[13]
	40	16.06[13]
Ethanol	0	0.58[13]
	20	2.04[13]
	40	7.15[13]

A study by Li et al. (2017) systematically measured the solubility of AIBN in methanol, ethanol, acetone, benzene, and ethyl acetate over a temperature range of 268.15 K to 325.15 K.[14][15][16][17] The results from this study indicate that the solubility of AIBN increases with temperature in all these solvents.[14]

## Experimental Protocol for Solubility Measurement

The following is a detailed methodology for determining the solubility of AIBN, based on the gravimetric method described in the literature.[14][17]

### 3.1. Materials and Apparatus

- AIBN (purity  $\geq 98\%$ )
- Selected organic solvents (analytical grade)
- Jacketed glass reactor (150 mL)
- Magnetic stirrer
- Thermostatic bath

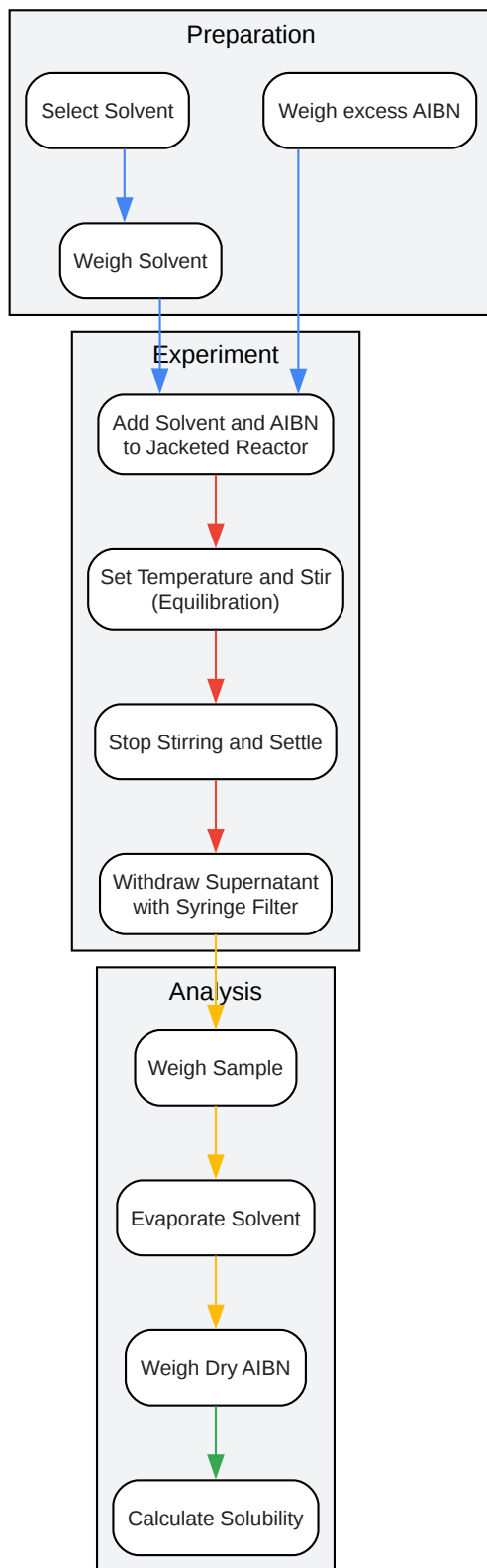
- Analytical balance (accuracy  $\pm 0.1$  mg)
- Syringe with a filter (0.45  $\mu\text{m}$ )
- Drying oven

### 3.2. Experimental Procedure

- **Temperature Control:** The jacketed glass reactor is connected to a thermostatic bath to maintain a constant temperature.
- **Solvent Addition:** A known mass of the selected solvent is added to the reactor.
- **AIBN Addition:** An excess amount of AIBN is added to the solvent to create a saturated solution.
- **Equilibration:** The mixture is continuously stirred to ensure thorough mixing and to reach solid-liquid equilibrium. The equilibration time is crucial and can be temperature-dependent. For instance, at temperatures below 313.15 K, an equilibration time of 12 hours may be sufficient.<sup>[14][17]</sup> At higher temperatures, a shorter time of 6 hours might be used to minimize the thermal decomposition of AIBN.<sup>[14][17]</sup>
- **Sampling:** After equilibration, stirring is stopped, and the solution is allowed to settle. A sample of the clear supernatant liquid is withdrawn using a pre-weighed syringe fitted with a filter to remove any solid particles.
- **Mass Determination:** The mass of the collected sample is determined using an analytical balance.
- **Drying:** The solvent in the sample is evaporated in a drying oven at an appropriate temperature until a constant weight of the dissolved AIBN is achieved.
- **Calculation:** The solubility is calculated as the mass of the dissolved AIBN per mass of the solvent.

## Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining AIBN solubility can be visualized as follows:



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